

Personal protective equipment for handling 1-Bromo-1-fluoroethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-1-fluoroethane

Cat. No.: B3349677

[Get Quote](#)

Essential Safety and Handling Guide for 1-Bromo-1-fluoroethane

This guide provides critical safety and logistical information for the handling and disposal of **1-Bromo-1-fluoroethane**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Summary

1-Bromo-1-fluoroethane is a flammable liquid and vapor that can cause skin and serious eye irritation.[1] It is harmful if swallowed, in contact with skin, or if inhaled.[1] Furthermore, this substance is recognized as being hazardous to the ozone layer.[1] In case of fire, thermal decomposition can produce toxic gases, including hydrogen bromide and hydrogen fluoride.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Bromo-1-fluoroethane** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Tightly fitting and conforming to EN 166 (EU) or NIOSH (US) standards.[2]
Face Shield	To be used in conjunction with safety goggles for splash protection.[3][4]	
Hand Protection	Chemical Impermeable Gloves	Gloves must be inspected prior to use and comply with EU Directive 89/686/EEC and the standard EN 374.[2]
Body Protection	Protective Clothing	Fire/flame resistant and impervious clothing.[2]
Safety Shoes	Required for foot protection.[3]	
Respiratory Protection	Respirator	A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[2] In case of inadequate ventilation, respiratory protection is necessary.[3]

Experimental Protocols: Handling and Storage

Adherence to the following step-by-step procedures is crucial for the safe handling and storage of **1-Bromo-1-fluoroethane**.

Preparation and Handling:

- Ventilation: Always handle **1-Bromo-1-fluoroethane** in a well-ventilated area or under a chemical fume hood.[2][5]
- PPE Inspection: Before starting any work, inspect all personal protective equipment for integrity.

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.[1][5]
- Tool Selection: Use only non-sparking tools to avoid ignition of flammable vapors.[1][6]
- Dispensing: When transferring the chemical, do so carefully to avoid splashes and the generation of mists or vapors.
- Avoid Contact: Avoid all direct contact with the skin and eyes, and do not breathe in fumes, mist, spray, or vapors.[1]

Storage:

- Container: Keep the container tightly closed when not in use.[1][5]
- Location: Store in a cool, dry, and well-ventilated area.[2][5]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][5]
- Incompatible Materials: Store away from strong oxidizing agents, strong bases, and alkali metals.[3]

Disposal Plan

Proper disposal of **1-Bromo-1-fluoroethane** is critical to prevent environmental contamination.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations.[5]
- Containment: Collect waste material in suitable, closed containers labeled for disposal.[7]
- Disposal Facility: Dispose of the contents and container at an approved waste disposal plant.[1]
- Recovery and Recycling: Refer to the manufacturer or supplier for information on recovery and recycling options.[1]

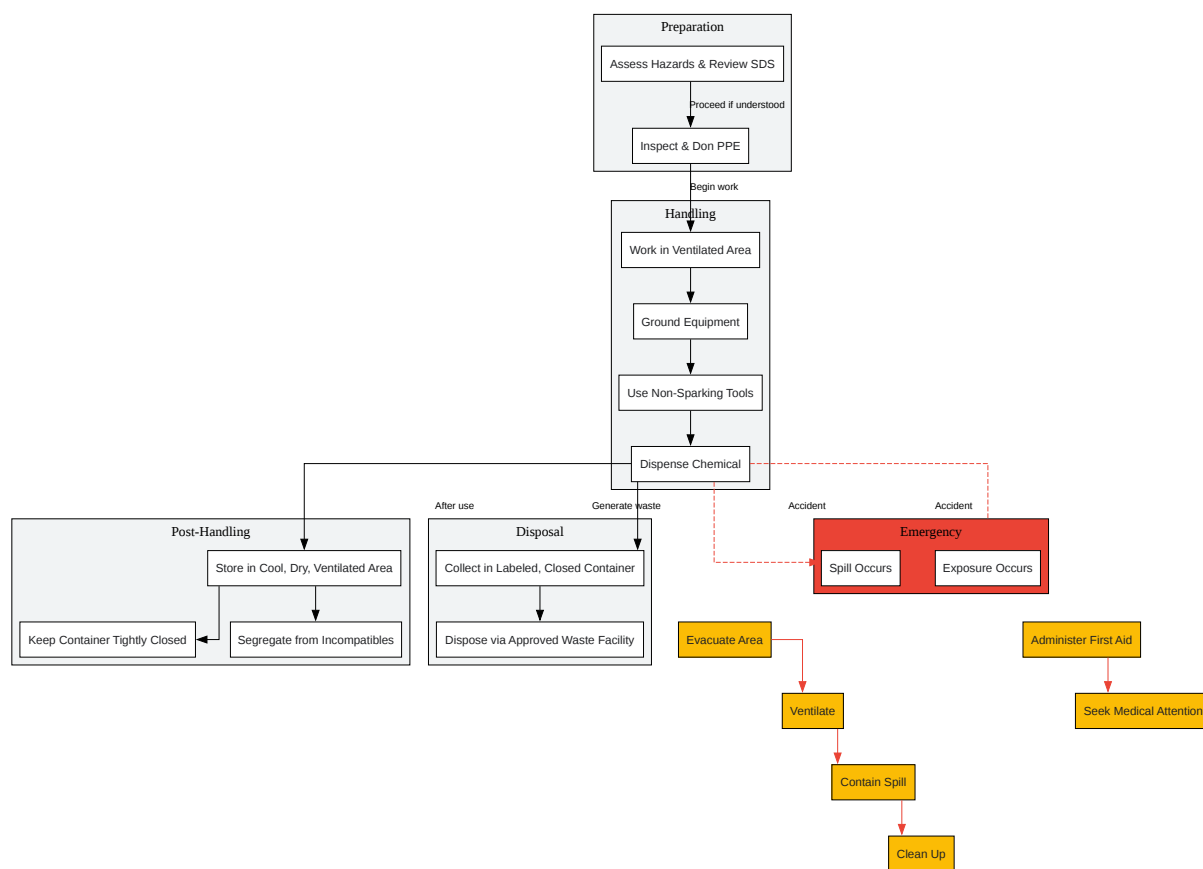
Emergency Procedures

Spill Response:

- Evacuate: Evacuate unnecessary personnel from the spill area.[3]
- Ventilate: Ensure the area is well-ventilated.[3]
- Ignition Sources: Remove all sources of ignition.[6]
- Containment: Stop the leak if it is safe to do so. For large spills, dike the area for recovery or absorb with appropriate material.[1] For small spills, use a dry chemical absorbent.[1]
- Clean-up: Use spark-proof tools and explosion-proof equipment for cleanup.[6] Absorb the spill with inert material such as vermiculite, sand, or earth and place it in a suitable container for disposal.[5][6]

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3] Remove contaminated clothing and wash it before reuse.[5] Seek medical advice if skin irritation occurs.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and get medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek medical advice.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. synquestlabs.com [synquestlabs.com]
- 2. echemi.com [echemi.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. ehs.princeton.edu [ehs.princeton.edu]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. 1-Bromo-2-fluoroethane | CAS#:762-49-2 | Chemsrce [chemsrc.com]
- 7. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromo-1-fluoroethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3349677#personal-protective-equipment-for-handling-1-bromo-1-fluoroethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com